

Safe Disposal of 5-Iodo-2-nitrophenol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Iodo-2-nitrophenol**

Cat. No.: **B1315778**

[Get Quote](#)

The proper disposal of **5-Iodo-2-nitrophenol** is critical for ensuring laboratory safety and environmental protection. This compound, belonging to the nitrophenol and iodinated compound families, is classified as hazardous waste and requires specialized handling. Adherence to the following procedures will mitigate risks and ensure compliance with regulatory standards.

Key Hazard and Property Data

While a specific Safety Data Sheet (SDS) for **5-Iodo-2-nitrophenol** is not readily available, the properties of similar nitrophenols, such as 2-nitrophenol, provide essential guidance for safe handling and disposal.

Property	Data (for 2-Nitrophenol as a representative compound)	Reference
Chemical Formula	C ₆ H ₅ NO ₃	[1]
Molecular Weight	139.11 g/mol	[1]
Appearance	Yellow crystalline powder	[2]
Hazards	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation. Very toxic to aquatic life with long-lasting effects.	[1] [3]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.	[1] [2]

Experimental Protocol: Waste Disposal Procedure

The recommended method for the disposal of **5-Iodo-2-nitrophenol** and its contaminated materials is through a licensed hazardous waste disposal company. Incineration under controlled conditions is the preferred treatment method for nitrophenols.[\[1\]](#)[\[4\]](#)

Personnel Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves prior to use and use proper removal techniques.[\[1\]](#)[\[5\]](#)
- Eye Protection: Safety glasses with side-shields or chemical safety goggles are mandatory.
[\[1\]](#)
- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.[\[2\]](#)

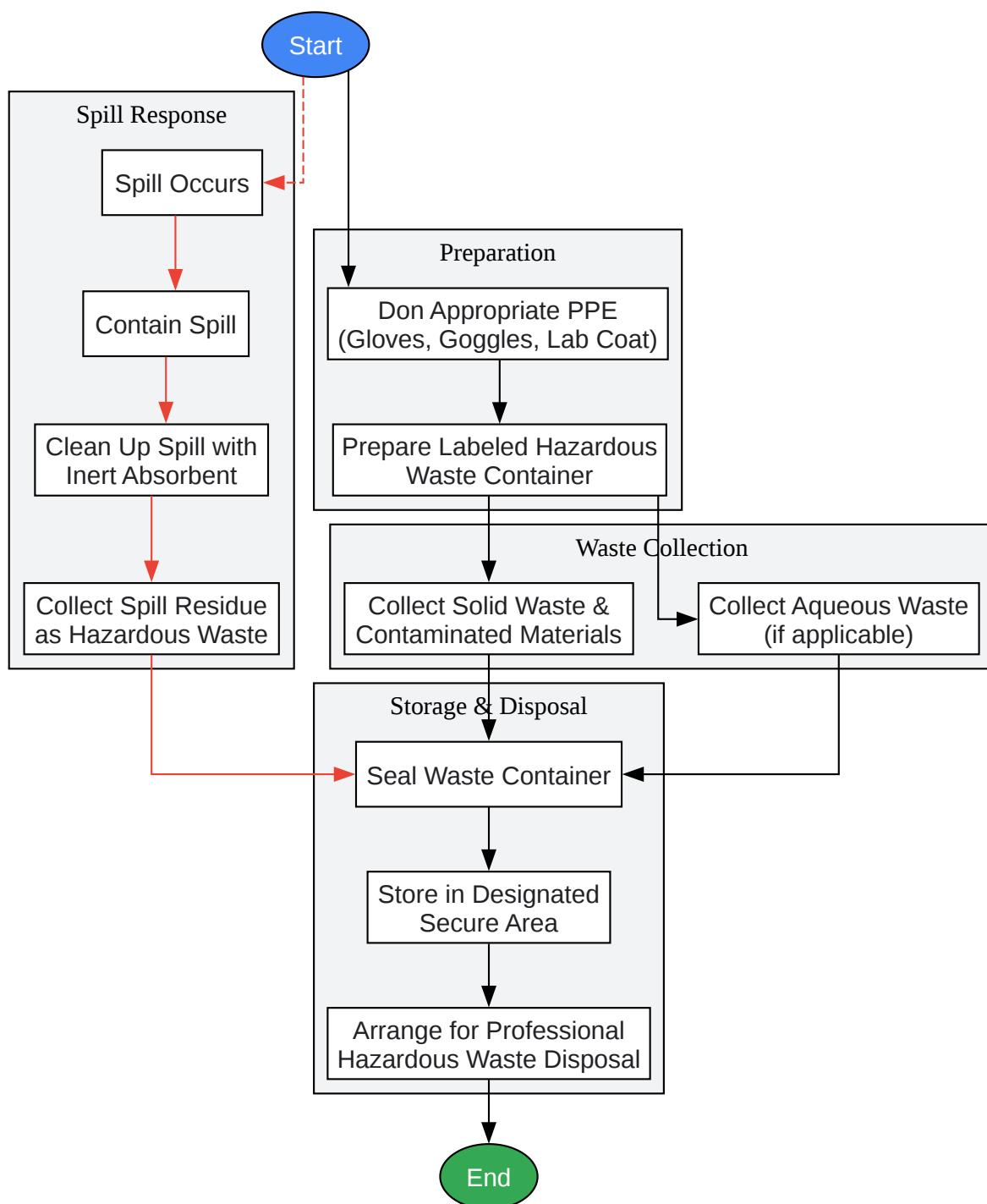
- Respiratory Protection: If there is a risk of dust formation or aerosol generation, a NIOSH-approved respirator should be used.[5]

Step-by-Step Disposal Procedure:

- Waste Segregation:
 - Do not mix **5-Iodo-2-nitrophenol** waste with other waste streams, especially incompatible materials like strong oxidizers or bases.[2]
 - Collect all solid waste, including contaminated PPE (gloves, etc.), in a dedicated, clearly labeled hazardous waste container.[6]
 - Aqueous solutions containing **5-Iodo-2-nitrophenol** should be collected in a separate, sealed, and labeled container. Do not dispose of them down the drain.[6][7][8]
- Container Management:
 - Use a compatible, leak-proof container for waste collection.[9]
 - The container must be kept closed except when adding waste.[1]
 - Label the container clearly with "Hazardous Waste" and the full chemical name: "**5-Iodo-2-nitrophenol**".[9]
- Spill Management:
 - In case of a spill, evacuate the area if necessary.[10]
 - Wear appropriate PPE before cleaning up the spill.[10]
 - For solid spills, carefully sweep up the material to avoid creating dust and place it in the designated hazardous waste container.[1][2]
 - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the hazardous waste container.[10]

- Clean the spill area thoroughly with soap and water, and collect the cleaning materials as hazardous waste.[2]
- Storage and Collection:
 - Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[2]
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company.[1][11] Follow all local, state, and federal regulations for hazardous waste disposal.[2][11]

Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Disposal workflow for **5-Iodo-2-nitrophenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. meta-Nitrophenol SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. fishersci.com [fishersci.com]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
- 5. goldenberg.biology.utah.edu [goldenberg.biology.utah.edu]
- 6. collectandrecycle.com [collectandrecycle.com]
- 7. case.edu [case.edu]
- 8. Mr. Green, What Should Go Down the Drain? | Sierra Club [sierraclub.org]
- 9. nswai.org [nswai.org]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [Safe Disposal of 5-Iodo-2-nitrophenol: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1315778#5-iodo-2-nitrophenol-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com